

Isopropylamine Hydrochloride: A Comprehensive Technical Guide to its Structure and Synthesis

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Compound of Interest

Compound Name: *Isopropylamine hydrochloride*

Cat. No.: B099802

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Abstract

Isopropylamine hydrochloride (IPA HCl), a primary amine salt, serves as a crucial building block in the synthesis of a wide array of chemical entities, including active pharmaceutical ingredients (APIs) and agrochemicals. Its structure, characterized by an isopropyl group attached to an ammonium chloride moiety, imparts specific physical and chemical properties that are leveraged in various synthetic transformations. This technical guide provides an in-depth overview of the structure of **isopropylamine hydrochloride** and details various synthetic methodologies for its preparation. The synthesis routes discussed herein include the direct hydrochlorination of isopropylamine, a metathetical reaction with ammonium chloride, and a biosynthetic pathway. This document aims to furnish researchers and professionals in drug development and chemical synthesis with detailed experimental protocols, comparative data, and a thorough understanding of the principles underlying the synthesis of this vital chemical intermediate.

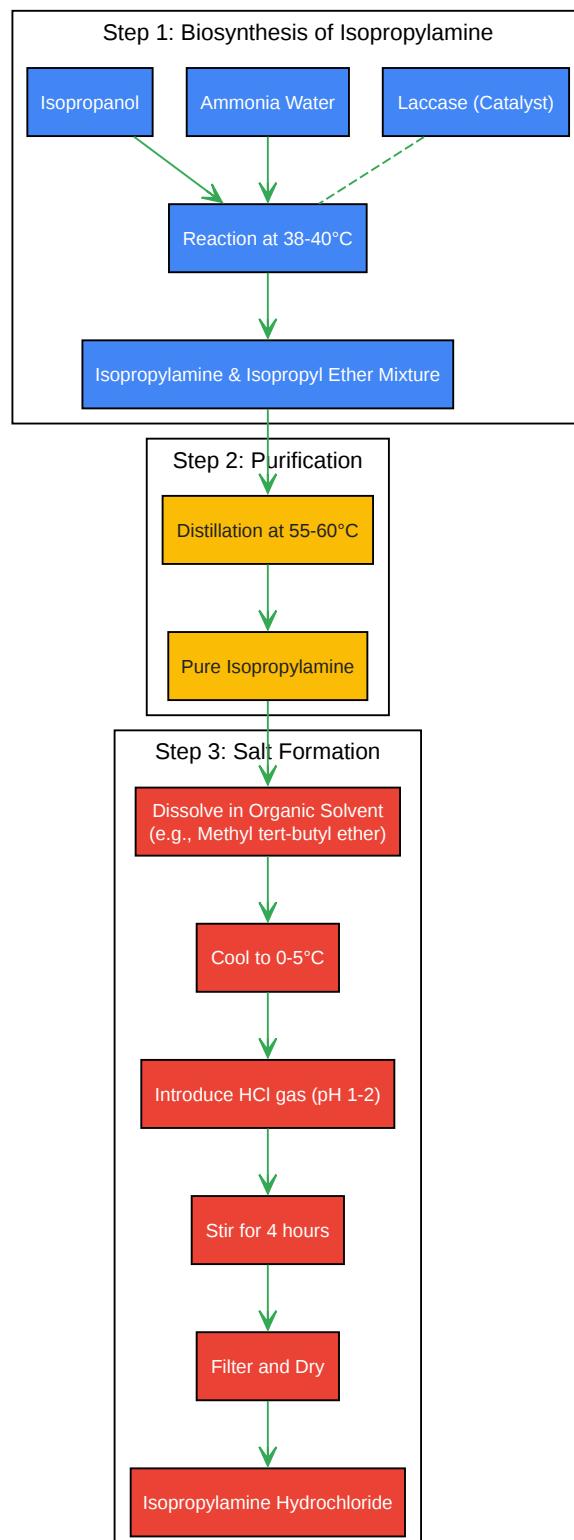
Chemical Structure and Properties

Isopropylamine hydrochloride is the salt formed from the neutralization of the weak base isopropylamine with hydrochloric acid. The structure consists of an isopropylammonium cation and a chloride anion.

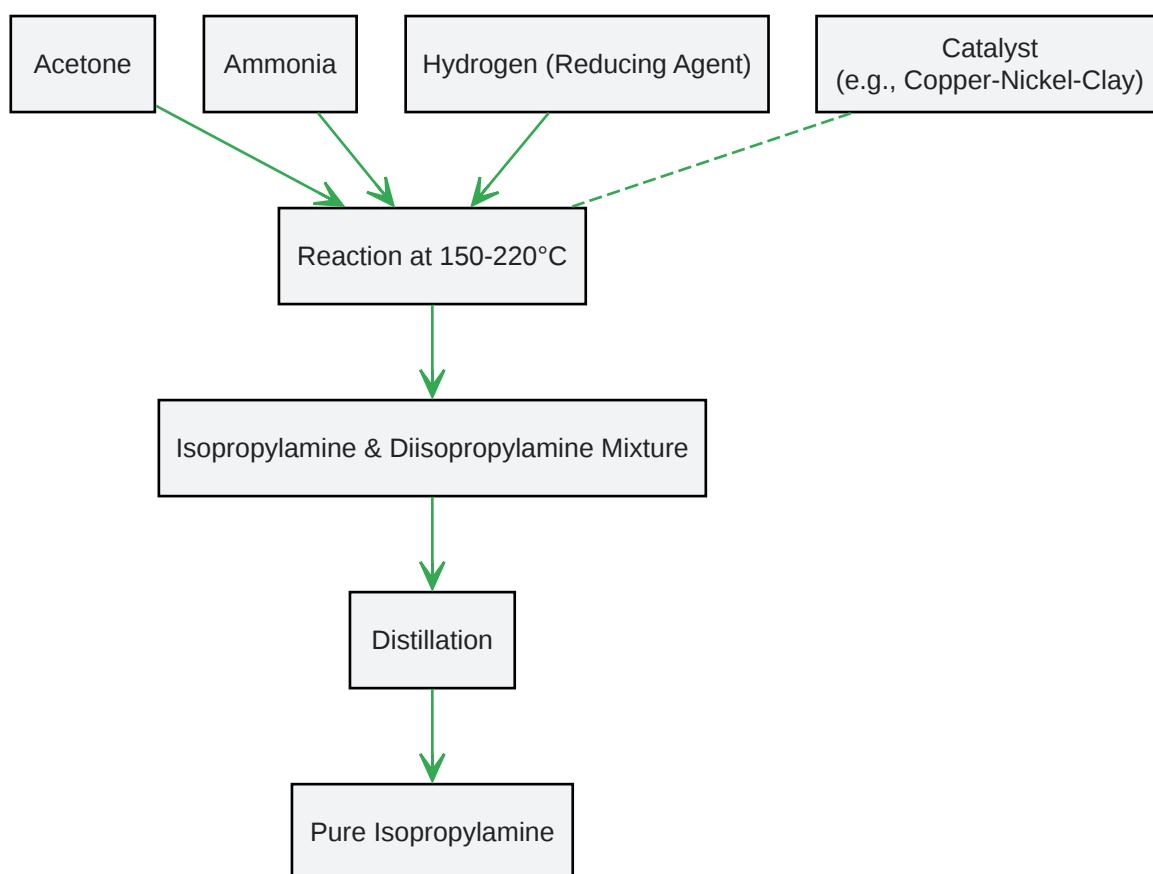
IUPAC Name: Propan-2-aminium chloride Synonyms: 2-Aminopropane hydrochloride, Isopropylammonium chloride[1] CAS Number: 15572-56-2 Molecular Formula: C₃H₁₀CIN
Molecular Weight: 95.57 g/mol

The presence of the ammonium group makes the compound highly polar and readily soluble in water and polar organic solvents.

Biosynthetic Route to Isopropylamine Hydrochloride



Reductive Amination of Acetone

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References

- 1. [quora.com](https://www.quora.com) [quora.com]
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